

# Application Notes and Protocols for Measuring SP-96 (CD96) Binding Kinetics

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## Compound of Interest

Compound Name: SP-96

Cat. No.: B8134260

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These application notes provide a comprehensive overview of the techniques available for measuring the binding kinetics of **SP-96** (also known as CD96), a critical immune checkpoint receptor. Detailed protocols for key methodologies are provided to facilitate experimental design and execution.

## Introduction to SP-96 (CD96)

**SP-96**, or CD96, is a type I transmembrane glycoprotein belonging to the immunoglobulin superfamily. It is expressed on T cells and NK cells and plays a role in regulating immune responses. CD96, along with other receptors like TIGIT and CD226, binds to CD155 (also known as the poliovirus receptor or PVR). The interplay between these receptors and their common ligand modulates the activation and inhibition of immune cells, making the CD96-CD155 interaction a key target for cancer immunotherapy and the study of autoimmune diseases. Understanding the binding kinetics of this interaction is crucial for the development of novel therapeutics that can modulate its activity.

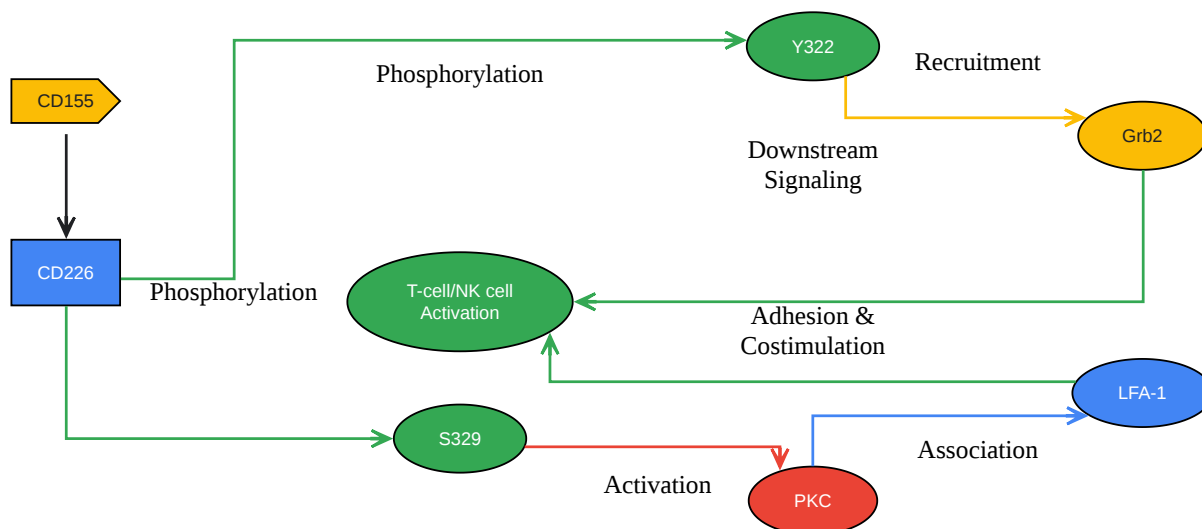
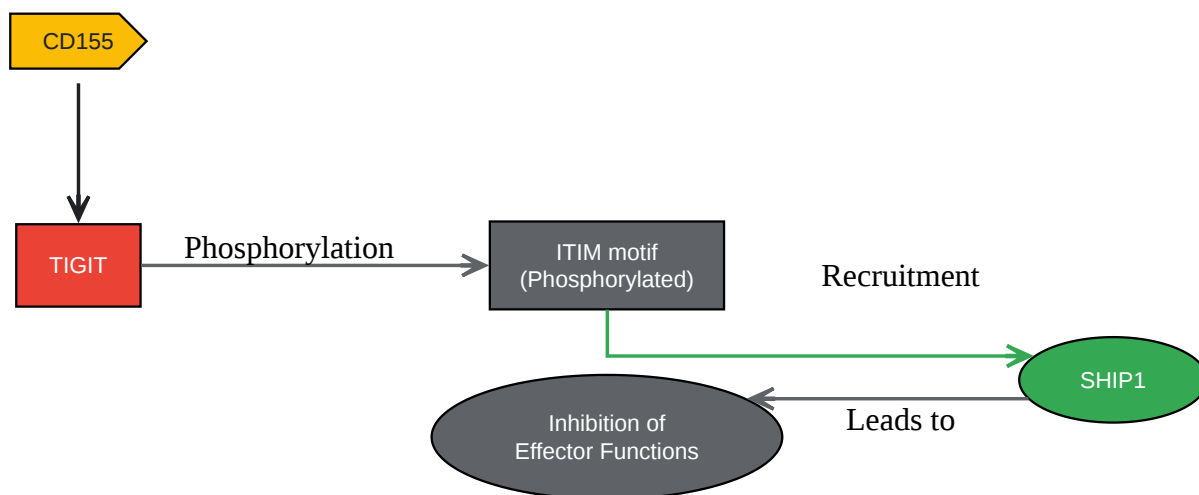
## Quantitative Data Summary

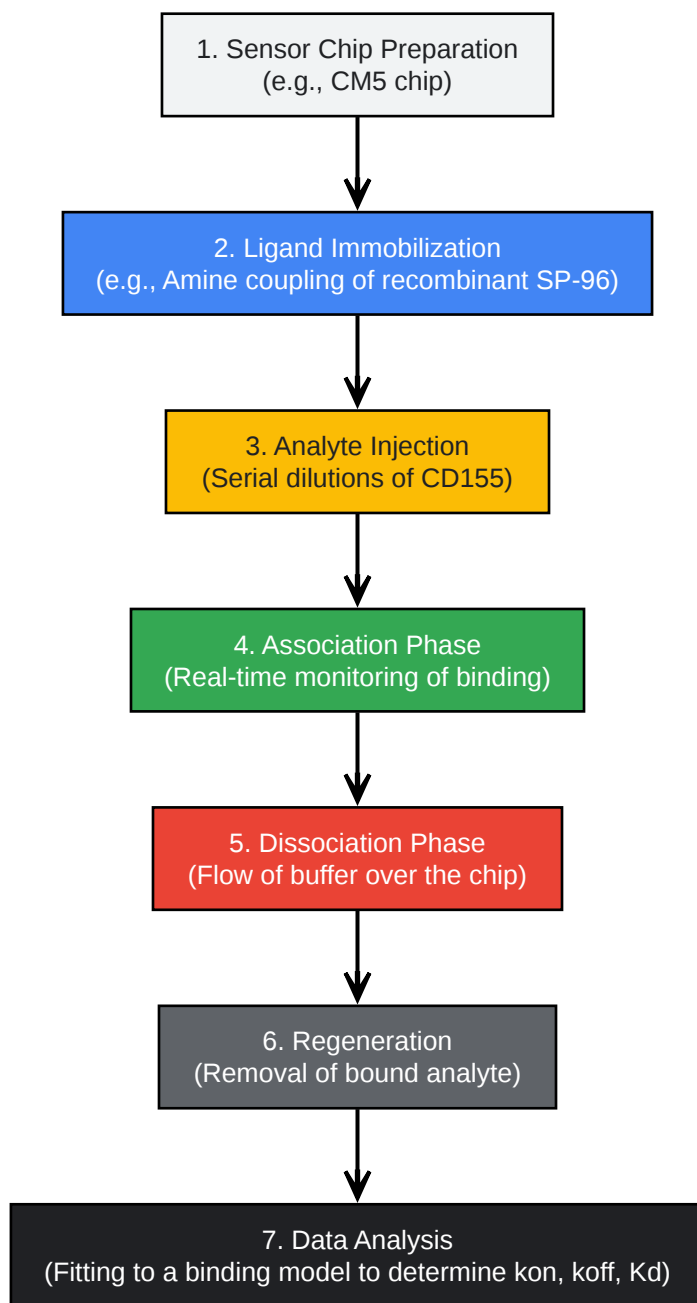
The binding affinities of human CD96, TIGIT, and CD226 for their shared ligand CD155 have been characterized using various biophysical techniques. A summary of the reported equilibrium dissociation constants ( $K_d$ ) is presented in the table below. Lower  $K_d$  values indicate a higher binding affinity.

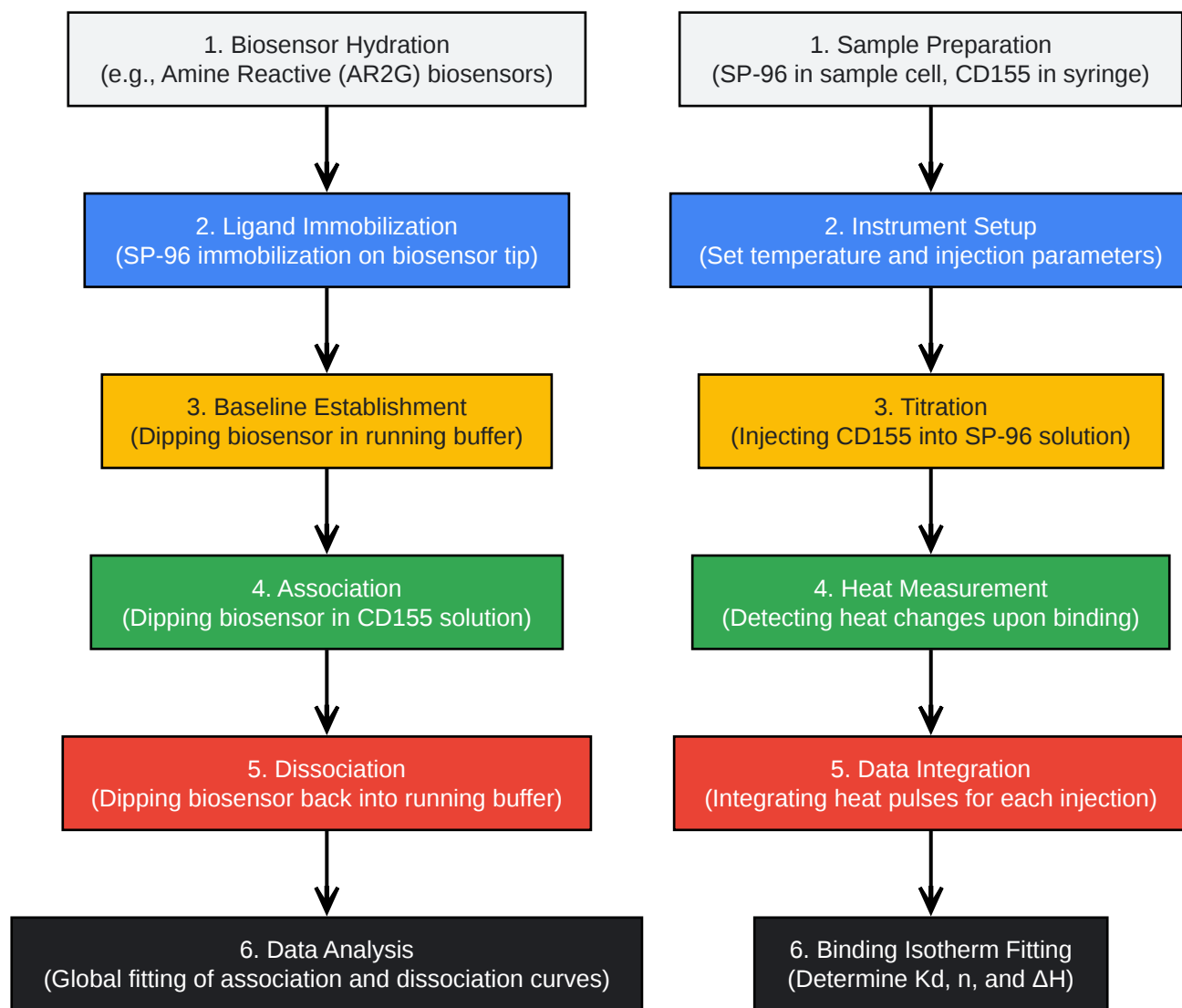
Interacting Molecules	Technique	Dissociation Constant (Kd)	Association Rate (kon) (M <sup>-1</sup> s <sup>-1</sup> )	Dissociation Rate (koff) (s <sup>-1</sup> )
Human CD96 - Human CD155	Not Specified	37.6 nM[1]	Not Reported	Not Reported
Human TIGIT - Human CD155	Not Specified	3.15 nM[1]	Not Reported	Not Reported
Human CD226 - Human CD155	Not Specified	119 nM[1]	Not Reported	Not Reported
Anti-mouse CD96 Ab - mouse CD96	SPR	47 nM	Not Reported	Not Reported
Human CD226 - Human CD155	SPR	230 nM	Not Reported	Not Reported
Human CD226 - Human CD112	SPR	310 nM	Not Reported	Not Reported

## Signaling Pathways

The binding of CD155 to CD96, TIGIT, and CD226 initiates distinct downstream signaling cascades that ultimately determine the immune cell's response. The following diagrams illustrate the currently understood signaling pathways.







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## References

- 1. Surface Plasmon Resonance Protocol & Troubleshooting - Creative Biolabs [creativebiolabs.net]

- To cite this document: BenchChem. [Application Notes and Protocols for Measuring SP-96 (CD96) Binding Kinetics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8134260#techniques-for-measuring-sp-96-binding-kinetics]

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